

Application Notes: Determining the Effective Concentration of BAY1082439 in PC3 Cells

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Compound of Interest

Compound Name: BAY1082439

Cat. No.: B1574161

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Audience: Researchers, scientists, and drug development professionals.

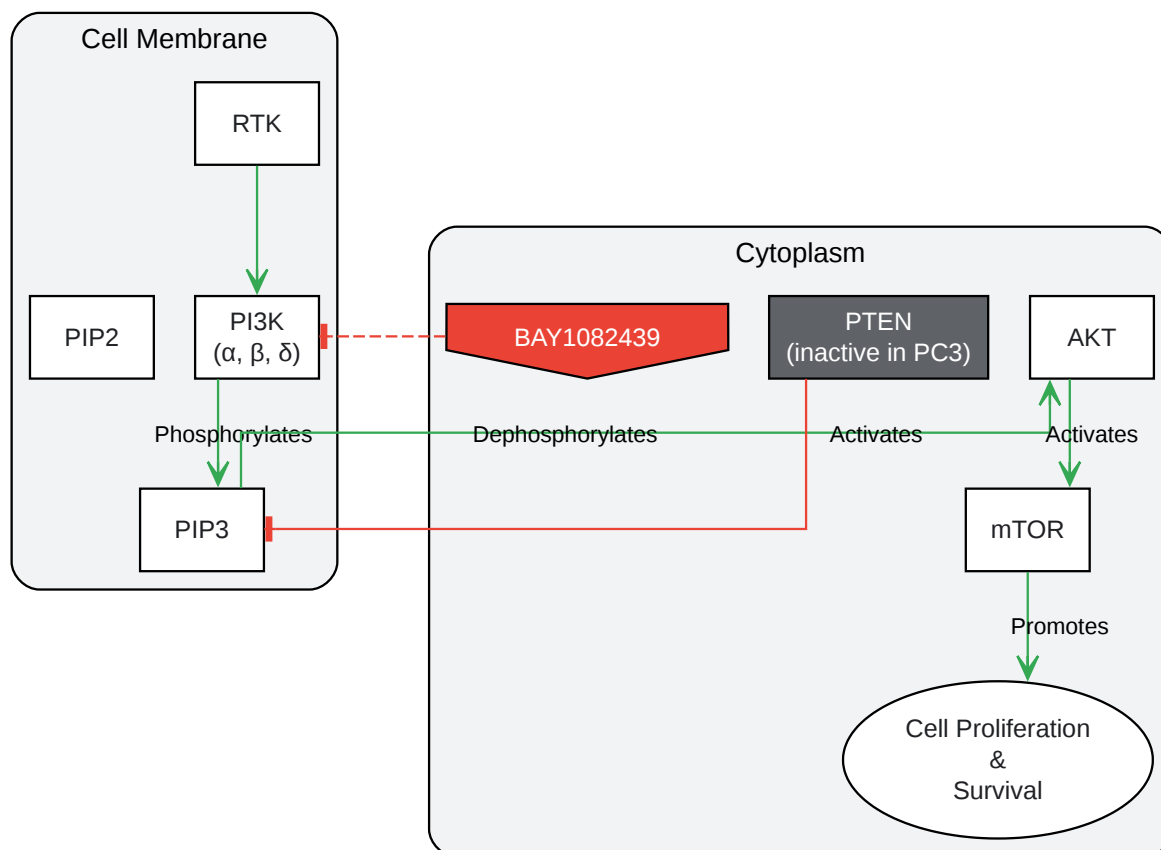
Introduction

BAY1082439 is a potent and selective, orally bioavailable inhibitor of Class I phosphoinositide 3-kinase (PI3K) isoforms α , β , and δ .^{[1][2][3]} The PI3K/AKT/mTOR signaling pathway is a critical intracellular cascade that regulates cell cycle progression, proliferation, survival, and growth.^{[4][5]} In many cancers, including prostate cancer, this pathway is frequently overactivated, often due to the loss of the tumor suppressor PTEN.^{[4][6]} PC3 prostate cancer cells are characterized by a lack of functional PTEN, leading to constitutive activation of the PI3K/AKT pathway.^[6] **BAY1082439** has demonstrated significant efficacy in inhibiting the growth of PTEN-null prostate cancer cells by targeting the core of this dysregulated pathway.^{[1][6]} These notes provide detailed protocols and quantitative data to guide researchers in determining and utilizing the effective concentration of **BAY1082439** in PC3 cells.

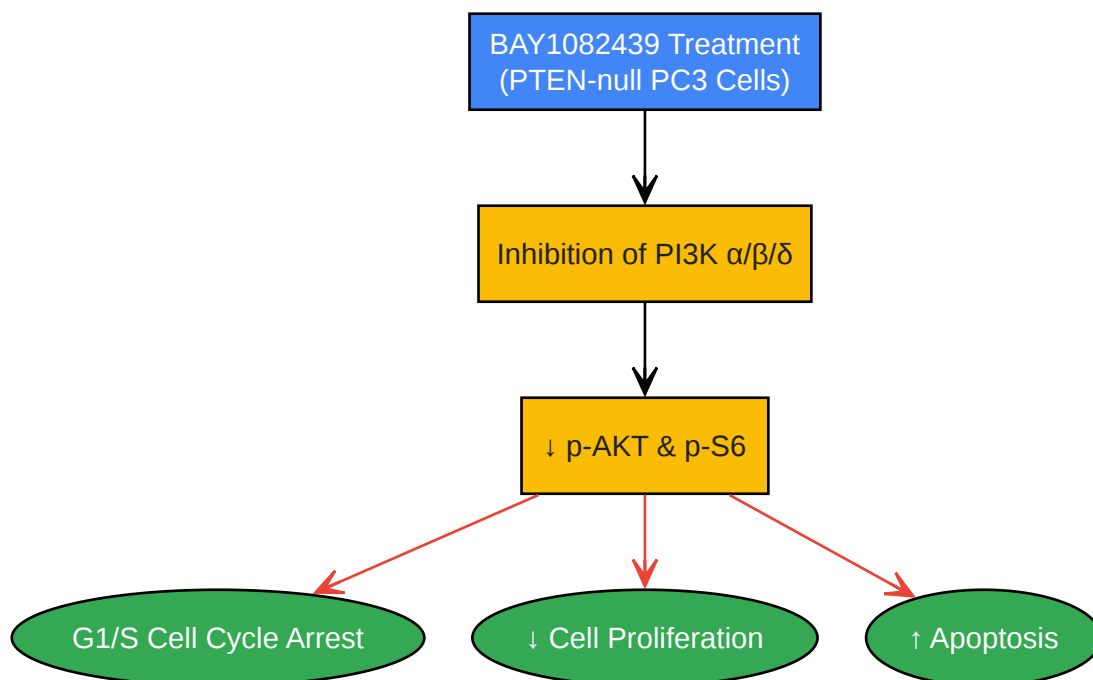
Mechanism of Action

BAY1082439 selectively inhibits PI3K α , PI3K β , and PI3K δ . In PTEN-null cells like PC3, the loss of PTEN's phosphatase activity leads to an accumulation of phosphatidylinositol (3,4,5)-trisphosphate (PIP3), which in turn perpetually activates AKT.^[5] By inhibiting PI3K,

BAY1082439 blocks the phosphorylation and activation of AKT, leading to the downstream inhibition of mTOR and other effectors. The ultimate cellular outcomes in PC3 cells include cell cycle arrest at the G1/S transition, reduced proliferation, and induction of apoptosis.[\[2\]](#)[\[6\]](#)







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